

Application Notes & Protocols: Combining Anti-CCL2 (Carlumab)-SPDB-DM4 with Checkpoint Inhibitors

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Anti-CCL2 (Carlumab)-SPDB-DM4

Cat. No.: B10800599

[Get Quote](#)

These application notes provide a comprehensive overview and detailed protocols for investigating the synergistic anti-tumor effects of a novel antibody-drug conjugate (ADC), **Anti-CCL2 (Carlumab)-SPDB-DM4**, in combination with checkpoint inhibitors. The protocols are intended for researchers in oncology, immunology, and drug development.

Introduction and Scientific Rationale

The chemokine C-C motif ligand 2 (CCL2), also known as monocyte chemoattractant protein-1 (MCP-1), is a critical signaling molecule often secreted by tumor cells. High expression of CCL2 in the tumor microenvironment (TME) is associated with the recruitment of tumor-associated macrophages (TAMs) and myeloid-derived suppressor cells (MDSCs). These immunosuppressive cell populations hinder the efficacy of cancer immunotherapies, including checkpoint inhibitors (CPIs), by suppressing T-cell function and promoting an immune-evasive TME.

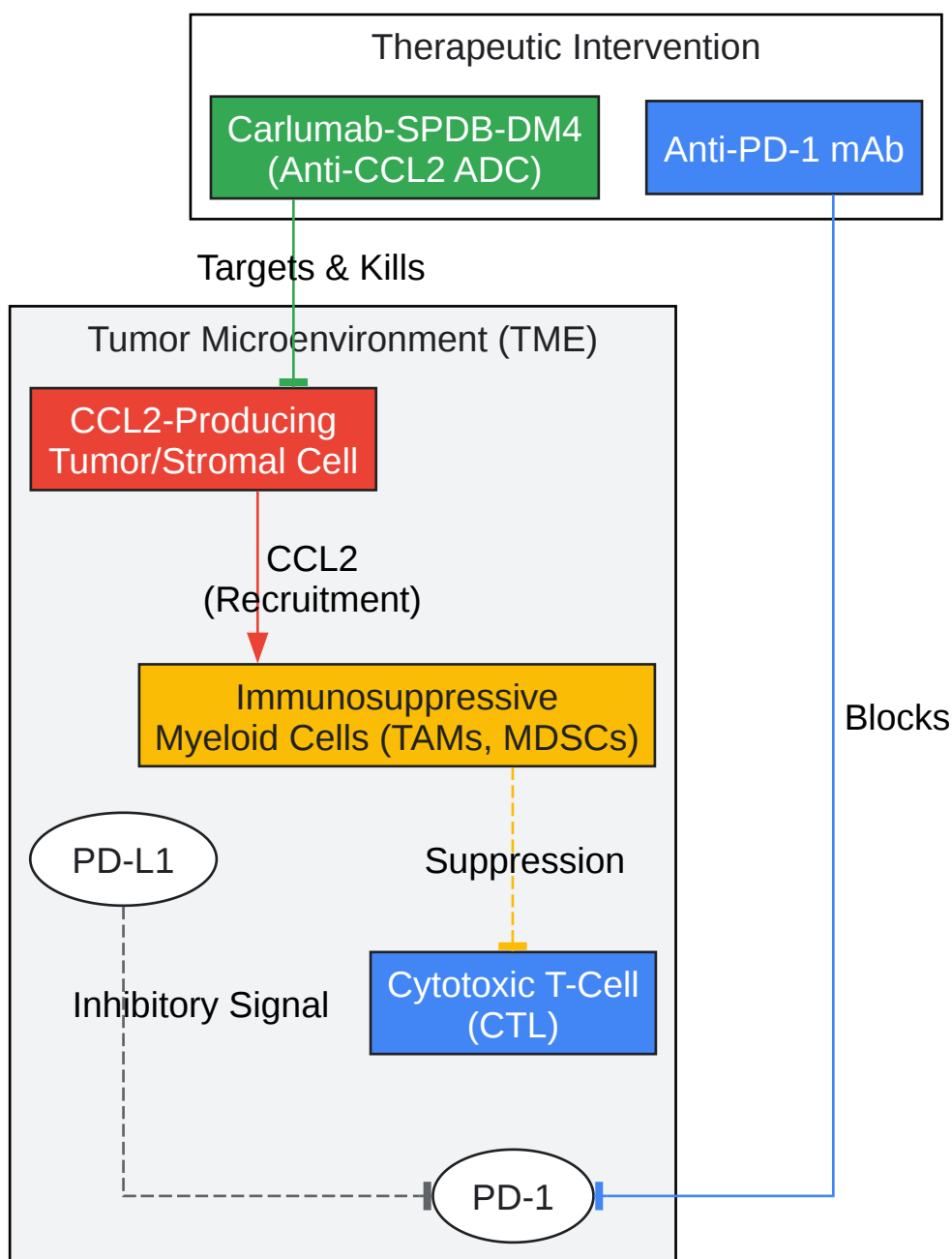
This protocol outlines a strategy to overcome this resistance mechanism by combining two therapeutic modalities:

- An Anti-CCL2 Antibody-Drug Conjugate (ADC): Carlumab, a human monoclonal antibody targeting CCL2, is conjugated to the potent microtubule-disrupting agent DM4 via the cleavable SPDB linker. This ADC, termed Carlumab-SPDB-DM4, is designed to selectively deliver a cytotoxic payload to CCL2-expressing tumor cells and stromal cells within the TME.
- Checkpoint Inhibitors (e.g., Anti-PD-1/PD-L1): These agents block inhibitory pathways that regulate T-cell activation, thereby unleashing a pre-existing or induced anti-tumor immune response.

The central hypothesis is that Carlumab-SPDB-DM4 will not only exert direct cytotoxic effects but will also remodel the TME by depleting CCL2-producing cells. This reduction in immunosuppressive myeloid cell recruitment is expected to enhance the anti-tumor activity of checkpoint inhibitors, leading to a durable and synergistic therapeutic response.

Mechanism of Action: A Dual Approach

The proposed synergistic mechanism of combining Carlumab-SPDB-DM4 with a checkpoint inhibitor, such as an anti-PD-1 antibody, is illustrated below. The ADC targets and eliminates CCL2-producing tumor and stromal cells, which in turn reduces the recruitment of immunosuppressive myeloid cells (TAMs, MDSCs) to the TME. This "reprogrammed" TME, now less immunosuppressive, allows for enhanced infiltration and activation of cytotoxic T lymphocytes (CTLs), whose activity is further amplified by the checkpoint inhibitor.



[Click to download full resolution via product page](#)

Caption: Proposed synergistic mechanism of Carlumab-SPDB-DM4 and Anti-PD-1 therapy.

Experimental Protocols

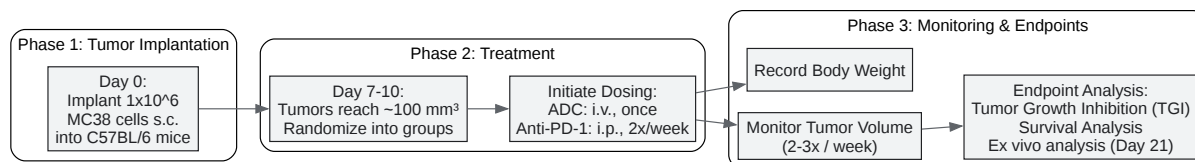
This protocol describes a study to evaluate the anti-tumor efficacy of Carlumab-SPDB-DM4 as a monotherapy and in combination with an anti-mouse PD-1 antibody in a syngeneic mouse

model.

Materials:

- Cell Line: MC38 (colon adenocarcinoma) or Pan02 (pancreatic ductal adenocarcinoma), which are known to establish an immunosuppressive TME.
- Animals: 6-8 week old female C57BL/6 mice.
- Therapeutics:
 - Carlumab-SPDB-DM4 (murinized surrogate)
 - Anti-mouse PD-1 antibody (clone RMP1-14 or similar)
 - Isotype control IgG antibody
 - Vehicle (e.g., PBS)
- Reagents: Matrigel, cell culture media, trypan blue.

Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: Workflow for the in vivo combination efficacy study.

Procedure:

- Tumor Implantation: Subcutaneously inject 1×10^6 MC38 cells, resuspended in 100 μ L of a 1:1 mixture of PBS and Matrigel, into the right flank of each mouse.
- Tumor Growth Monitoring: Monitor tumor growth using digital calipers. Tumor volume is calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
- Randomization and Treatment: When tumors reach an average volume of 80-120 mm^3 , randomize mice into treatment groups (n=10 per group):
 - Group 1: Vehicle + Isotype IgG
 - Group 2: Carlumab-SPDB-DM4 (e.g., 3 mg/kg, single intravenous dose) + Isotype IgG
 - Group 3: Vehicle + Anti-PD-1 mAb (e.g., 10 mg/kg, intraperitoneal dose, twice weekly)
 - Group 4: Carlumab-SPDB-DM4 + Anti-PD-1 mAb (dosed as above)
- Efficacy Endpoints:
 - Continue monitoring tumor volume and body weight until tumors reach the predetermined endpoint size (e.g., 2000 mm^3) or show signs of ulceration.
 - Calculate Tumor Growth Inhibition (TGI) for each group relative to the vehicle control group.
 - Monitor survival and perform Kaplan-Meier analysis.

This protocol details the analysis of immune cell populations within the TME following treatment.

Procedure:

- Tumor Collection: At a pre-defined time point (e.g., Day 21, or when tumors in the control group reach $\sim 500 \text{ mm}^3$), euthanize a subset of mice from each group (n=3-5 per group).
- Tumor Dissociation: Excise tumors, weigh them, and mechanically and enzymatically dissociate them into a single-cell suspension using a tumor dissociation kit (e.g., Miltenyi Biotec).

- Flow Cytometry Staining:
 - Perform surface staining for immune cell markers. A typical panel would include:
 - T-Cells: CD45, CD3, CD4, CD8
 - Myeloid Cells: CD45, CD11b, F4/80 (macrophages), Ly6G/Ly6C (MDSCs)
 - Checkpoint/Activation Markers: PD-1, TIM-3, Ki-67
 - Perform intracellular staining for cytokines (e.g., IFN- γ , TNF- α) or transcription factors (e.g., FoxP3 for regulatory T-cells) after appropriate stimulation and fixation/permeabilization steps.
- Data Acquisition and Analysis: Acquire data on a multi-color flow cytometer and analyze using software like FlowJo or FCS Express to quantify the percentage and absolute counts of different immune cell populations.

Data Presentation: Representative Results

The following tables present hypothetical data from the experiments described above to illustrate expected outcomes and proper data structuring.

Table 1: In Vivo Anti-Tumor Efficacy

Treatment Group	Dose & Schedule	Mean Tumor Volume (mm ³) at Day 21 $\pm$ SEM	Tumor Growth Inhibition (%)
1. Vehicle + Isotype IgG	-	1250 $\pm$ 150	-
2. Carlumab-SPDB-DM4	3 mg/kg, single dose	875 $\pm$ 110	30%
3. Anti-PD-1 mAb	10 mg/kg, 2x/week	750 $\pm$ 95	40%

| 4. Combination | As above | 250 $\pm$ 55 | 80% |

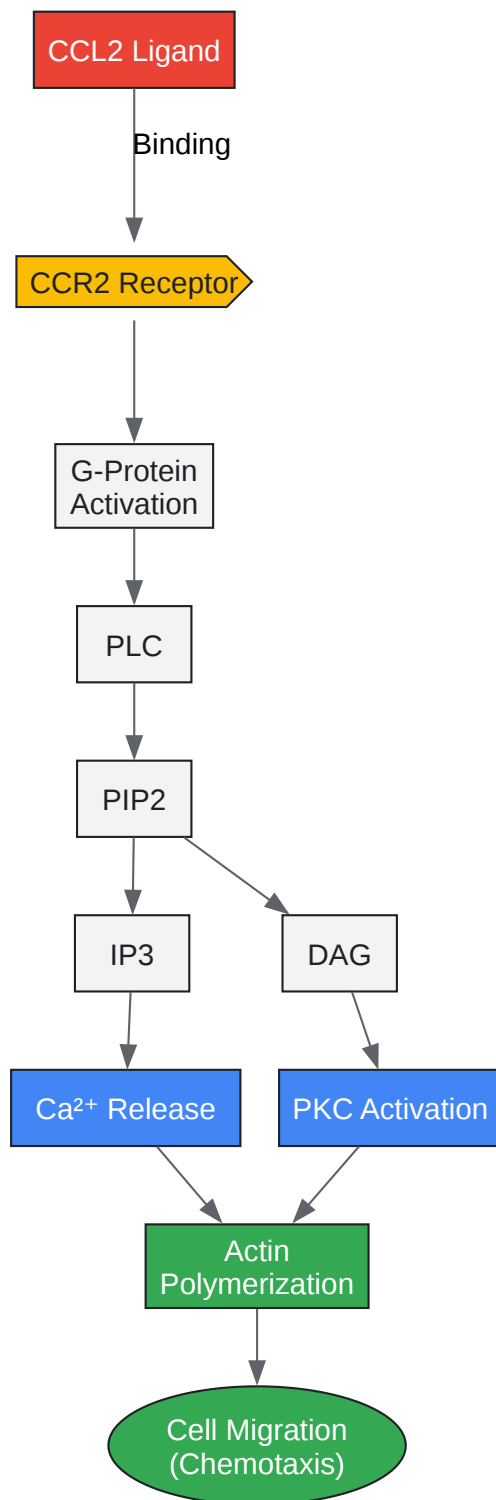
Table 2: Ex Vivo Immune Cell Profiling in the TME (Day 21)

Treatment Group	% CD8+ T-Cells of CD45+ Cells	% MDSCs (CD11b+Ly6G+) of CD45+ Cells	CD8+/MDSC Ratio
1. Vehicle + Isotype IgG	5.2 ± 0.8	25.5 ± 3.1	0.20
2. Carlumab-SPDB-DM4	7.1 ± 1.0	15.1 ± 2.5	0.47
3. Anti-PD-1 mAb	10.3 ± 1.5	23.8 ± 2.9	0.43

| 4. Combination | 18.5 ± 2.2 | 8.2 ± 1.8 | 2.26 |

CCL2 Signaling Pathway

The diagram below illustrates the canonical CCL2 signaling pathway, which leads to the chemotaxis of myeloid cells. Carlumab-SPDB-DM4 targets the source of the ligand (CCL2), thereby preventing the initiation of this cascade.



[Click to download full resolution via product page](#)

Caption: Simplified CCL2-CCR2 signaling pathway leading to cell migration.

Conclusion

The combination of an anti-CCL2 ADC like Carlumab-SPDB-DM4 with checkpoint inhibitors represents a promising strategy to overcome myeloid-mediated immunosuppression in the TME. The provided protocols offer a robust framework for preclinical evaluation of this therapeutic approach, focusing on efficacy and mechanism of action. The expected outcome is a synergistic anti-tumor response driven by both direct cytotoxicity and immune-mediated tumor rejection, providing a strong rationale for further clinical development.

- To cite this document: BenchChem. [Application Notes & Protocols: Combining Anti-CCL2 (Carlumab)-SPDB-DM4 with Checkpoint Inhibitors]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10800599/docs#application-notes-protocols-combining-anti-ccl2-carlumab-spdb-dm4-with-checkpoint-inhibitors\]](https://www.benchchem.com/product/b10800599/docs#application-notes-protocols-combining-anti-ccl2-carlumab-spdb-dm4-with-checkpoint-inhibitors)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check